

difference between rutile and amorphous hydrated iridium oxide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Iridium(IV)oxidedihydrate*

Cat. No.: *B13145237*

[Get Quote](#)

An In-Depth Technical Guide to the Core Differences Between Rutile and Amorphous Hydrated Iridium Oxide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Iridium oxide (IrO_x) stands as a material of paramount importance across a spectrum of advanced scientific fields, from sustainable energy production to next-generation biomedical devices. Its unique combination of high electrical conductivity, exceptional chemical stability, and rich redox behavior makes it a focal point of intensive research.^{[1][2]} However, the efficacy of iridium oxide is not monolithic; its performance is fundamentally dictated by its solid-state structure. The two most prominent forms—crystalline rutile iridium dioxide (IrO_2) and amorphous hydrated iridium oxide ($\alpha\text{-IrO}_x \cdot n\text{H}_2\text{O}$)—exhibit vastly different physicochemical properties and, consequently, are suited for disparate applications.

This technical guide provides a comprehensive exploration of the core distinctions between these two forms of iridium oxide. Moving beyond a simple list of properties, we will delve into the causal relationships between structure, synthesis, and function. This document is designed to equip researchers, materials scientists, and drug development professionals with the field-

proven insights necessary to select, synthesize, and characterize the optimal form of iridium oxide for their specific application, be it in high-performance electrocatalysis or sensitive biomedical interfaces.

Section 1: Fundamental Structural and Physicochemical Disparities

The divergence in performance between rutile and amorphous iridium oxide originates at the atomic level. Their distinct arrangements of iridium and oxygen atoms define their fundamental character.

Crystalline Rutile Iridium Oxide (IrO_2)

Rutile IrO_2 is the thermodynamically stable, crystalline polymorph of iridium dioxide.^{[3][4]} Its structure is defined by a highly ordered, three-dimensional lattice belonging to the $P4_2/mnm$ space group.^[1] Key characteristics include:

- **Long-Range Order:** The structure consists of a repeating, well-defined tetragonal unit cell.^[1]
- **Iridium Coordination:** Each iridium atom is octahedrally coordinated to six oxygen atoms (IrO_6). These octahedra form chains by sharing edges along the c-axis and share corners with adjacent chains.^{[1][5]}
- **Stoichiometry and Oxidation State:** It is a stoichiometric dioxide (IrO_2) where iridium predominantly exists in the +4 oxidation state.
- **Anhydrous Nature:** The high temperatures required for its synthesis typically yield a dense, anhydrous material with low porosity.^[6]
- **Properties:** This ordered structure imparts high chemical and thermal stability and metallic-type electrical conductivity.^{[1][7]}

Amorphous Hydrated Iridium Oxide ($\alpha\text{-IrO}_x \cdot n\text{H}_2\text{O}$)

In stark contrast, amorphous hydrated iridium oxide lacks the long-range atomic order of its crystalline counterpart. It is a disordered, hydrous material whose structure is best described as a highly porous, polymeric network.^{[6][8]}

- **Short-Range Order:** While lacking a repeating crystal lattice, it possesses some short-range order, with distorted IrO_6 octahedra remaining the basic building blocks.[9]
- **Structural Defects:** The amorphous network is rich in structural defects, such as iridium vacancies and coordinatively unsaturated iridium sites (CUS).[9]
- **Hydration:** The structure incorporates a significant amount of water, both as coordinated hydroxo/oxo-hydroxo ligands and as interstitial water molecules. This hydration is critical to its properties.[6]
- **Mixed Valence:** Amorphous iridium oxide contains a mixture of iridium oxidation states, primarily Ir(III) and Ir(IV). The presence of the lower Ir(III) oxidation state is a key feature.[10][11][12]
- **Properties:** This disordered, hydrated, and porous nature results in a high surface area and facilitates rapid ion (proton) transport, a property essential for its use in electrochemical and sensing applications.[8]

Comparative Summary of Physicochemical Properties

Property	Rutile Iridium Oxide (IrO ₂)	Amorphous Hydrated Iridium Oxide (a-IrO _x ·nH ₂ O)	Causality
Atomic Structure	Crystalline, long-range order (P4 ₂ /mm)	Amorphous, short-range order only	High-temperature synthesis promotes crystallization; low-temperature methods kinetically trap a disordered state.
Iridium Oxidation State	Predominantly Ir(IV)	Mixed-valence: Ir(III) and Ir(IV)[10][11]	Incomplete oxidation during low-temperature synthesis and structural disorder stabilize the Ir(III) state.
Hydration	Anhydrous	Highly hydrated (IrO _x ·nH ₂ O)	Synthesis in aqueous media and porous structure allow for significant water incorporation.[6]
Morphology	Dense, low surface area nanoparticles or films	Porous, high surface area, gel-like network[8]	Amorphous growth patterns and hydration lead to an open, disordered structure.
Electrical Conductivity	High (metallic-type)[1]	Lower, but possesses high protonic conductivity	Crystalline lattice facilitates electron transport; water channels in the amorphous structure facilitate proton transport.
Stability	High chemical and thermal stability[7][13]	Lower stability, susceptible to	Strong, ordered lattice resists degradation; defects and hydration

dissolution/restructuring in the amorphous form
g[7][14] can be sites for
dissolution.

Section 2: Synthesis Dictates Form and Function

The choice of synthesis methodology is the primary determinant of the final structure of the iridium oxide. The reaction temperature is the most critical parameter; high temperatures provide the energy needed to overcome kinetic barriers and form the thermodynamically stable rutile phase, while low-temperature methods favor the amorphous state.

Synthesis of Rutile IrO₂: The High-Temperature Path

Achieving the crystalline rutile structure requires significant thermal energy.

Core Methodology: Thermal Decomposition / Calcination This widely used approach involves heating an iridium precursor (e.g., IrCl₃·xH₂O) or a previously synthesized amorphous oxide in an oxygen-containing atmosphere.[12] Temperatures typically range from 400 °C to 700 °C. The heat drives off water and ligands, allowing the Ir and O atoms to arrange into the stable rutile lattice.

Experimental Protocol: Calcination of Amorphous Precursor

- **Precursor Synthesis:** Prepare an amorphous iridium hydroxide precursor by adding a base (e.g., 1 M NaOH) to an aqueous solution of an iridium salt (e.g., H₂IrCl₆) until the pH is ~9.
- **Washing:** Centrifuge the resulting precipitate, discard the supernatant, and wash repeatedly with deionized water until the supernatant is neutral (pH 7). This removes residual ions.
- **Drying:** Dry the washed precipitate in an oven at 80-100 °C overnight to form a dry powder.
- **Calcination:** Place the dried powder in a ceramic crucible and transfer to a tube furnace. Heat under a steady flow of air or O₂ to the target temperature (e.g., 500 °C) at a controlled ramp rate (e.g., 2 °C/min).[12]
- **Isothermal Treatment:** Hold at the target temperature for 2-4 hours to ensure complete conversion to the rutile phase.[12]

- **Cooling:** Allow the furnace to cool naturally to room temperature before collecting the crystalline IrO₂ powder.

Synthesis of Amorphous Hydrated IrO_x·nH₂O: The Low-Temperature Path

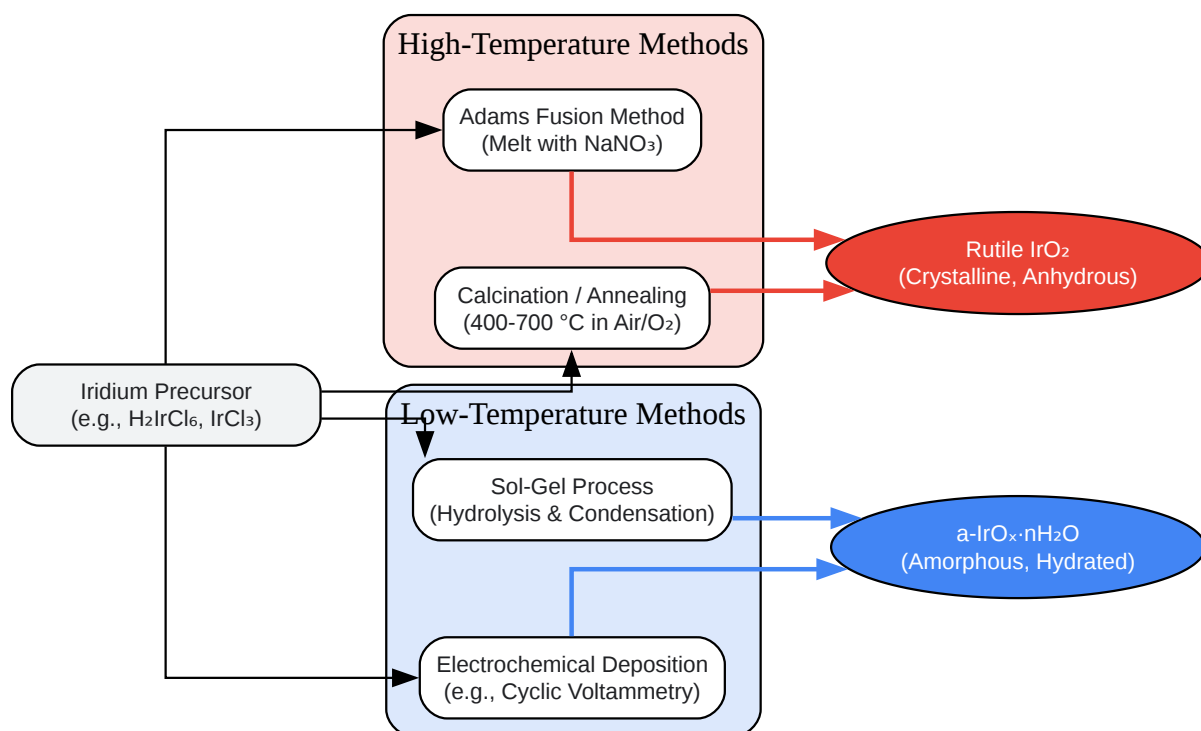
The synthesis of amorphous, hydrated films is typically achieved through electrochemical methods in aqueous electrolytes at room temperature.

Core Methodology: Electrochemical Deposition This method involves cycling the potential of an inert substrate electrode (e.g., gold, platinum, or glassy carbon) in a solution containing a dissolved iridium precursor. The changing potential at the electrode surface induces the oxidative precipitation of a hydrated, amorphous film.

Experimental Protocol: Potentiostatic Cycling

- **Electrolyte Preparation:** Prepare the deposition solution as described by Marret et al. It consists of 0.17 g of IrCl₃·xH₂O, 1 mL of 30% H₂O₂, and 5 mL of anhydrous oxalic acid, dissolved in 50 mL of deionized water. Adjust pH to 10.5 with K₂CO₃.
- **Electrochemical Cell Setup:** Use a standard three-electrode cell with the desired substrate as the working electrode, a platinum wire as the counter electrode, and a reference electrode (e.g., Ag/AgCl).
- **Deposition:** Immerse the electrodes in the electrolyte. Cycle the potential of the working electrode between the cathodic and anodic limits (e.g., -0.25 V and +0.55 V vs. Ag/AgCl) at a scan rate of 50-100 mV/s for 50-200 cycles.
- **Film Growth:** A dark blue-to-black film of amorphous hydrated iridium oxide will progressively grow on the working electrode surface with each cycle.
- **Post-Treatment:** After deposition, gently rinse the electrode with deionized water and allow it to air dry. Do not heat the film, as this will induce crystallization and dehydration.

Visualization: Synthesis Pathways



[Click to download full resolution via product page](#)

Caption: Synthesis pathways to rutile vs. amorphous iridium oxide.

Section 3: Advanced Characterization Protocols

A multi-technique approach is essential for unambiguously identifying the form of an iridium oxide sample and quantifying its key properties.

X-ray Diffraction (XRD)

Causality: XRD probes the long-range atomic order within a material. The ordered lattice of rutile IrO_2 diffracts X-rays at specific, well-defined angles, producing sharp Bragg diffraction peaks. Conversely, the lack of long-range order in amorphous IrO_x results in only broad, diffuse scattering humps.^{[14][15][16]}

Protocol: Powder XRD Analysis

- Sample Preparation: Ensure the sample is a fine, homogeneous powder. Mount the powder onto a zero-background sample holder.
- Instrument Setup: Use a diffractometer with Cu K α radiation ($\lambda = 1.5418 \text{ \AA}$).[\[3\]](#)[\[12\]](#)
- Data Acquisition: Scan a 2θ range from 20° to 90° with a step size of ~ 0.01 - 0.02° .[\[12\]](#)
- Data Analysis:
 - Rutile IrO₂: The resulting diffractogram will show sharp peaks corresponding to the rutile phase (e.g., at $\sim 28^\circ$ (110), $\sim 35^\circ$ (101), and $\sim 54^\circ$ (211)).[\[14\]](#)
 - Amorphous IrO_x: The diffractogram will be characterized by one or two very broad humps and an absence of sharp peaks.[\[15\]](#)[\[16\]](#)

X-ray Photoelectron Spectroscopy (XPS)

Causality: XPS is a surface-sensitive technique that provides information about elemental composition and, critically, the oxidation states of those elements. For iridium oxide, it distinguishes the Ir(IV) of rutile from the mixed Ir(III)/Ir(IV) states of the amorphous form and detects the presence of hydroxyl groups (O-H) from hydration.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Protocol: XPS Surface Analysis

- Sample Introduction: Mount the sample in an ultra-high vacuum (UHV) XPS system.
- Data Acquisition: Use a monochromatic Al K α X-ray source ($h\nu = 1486.6 \text{ eV}$).[\[12\]](#) Acquire a survey scan to identify all elements present, followed by high-resolution scans of the Ir 4f and O 1s regions.
- Data Analysis (Ir 4f region):
 - Rutile IrO₂: The Ir 4f spectrum is deconvoluted into a single doublet (4f_{7/2} and 4f_{5/2}) corresponding to Ir(IV).
 - Amorphous IrO_x: The Ir 4f spectrum is broader and requires deconvolution into at least two doublets, corresponding to Ir(III) and Ir(IV) species.[\[11\]](#)[\[12\]](#)

- Data Analysis (O 1s region):
 - Rutile IrO₂: The O 1s spectrum is dominated by a peak corresponding to Ir-O bonds in the oxide lattice.
 - Amorphous IrO_x: The O 1s spectrum shows an additional, higher binding energy shoulder or distinct peak corresponding to Ir-OH bonds and adsorbed water, confirming its hydrated nature.[\[11\]](#)[\[17\]](#)

Electrochemical Characterization (Cyclic Voltammetry - CV)

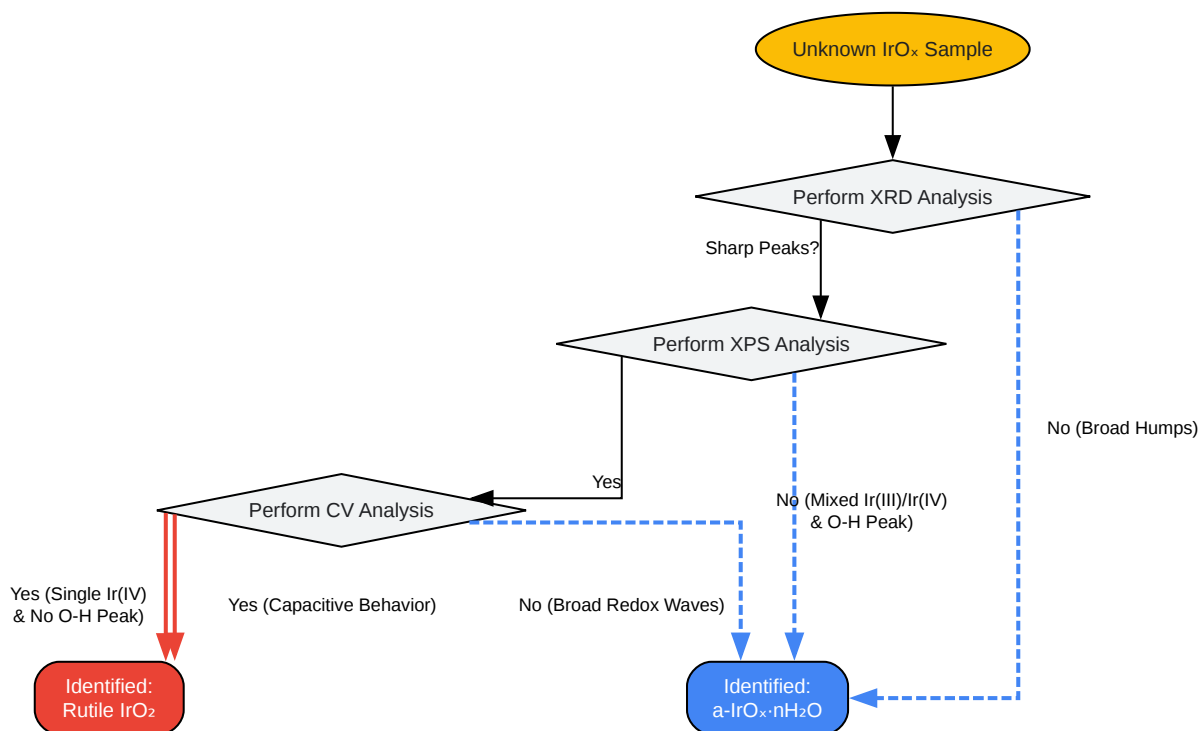
Causality: CV measures the current response of a material to a sweeping applied potential. The resulting voltammogram is a fingerprint of the redox processes occurring at the electrode-electrolyte interface. The high surface area and mixed-valence nature of amorphous IrO_x produce a characteristic CV with broad, well-defined redox waves corresponding to the Ir(III)/Ir(IV) transition. The more compact rutile IrO₂ exhibits a more featureless, box-like shape indicative of double-layer capacitance with less pronounced redox features.[\[9\]](#)[\[18\]](#)

Protocol: CV in Aqueous Electrolyte

- Electrode Preparation: Prepare a catalyst ink by dispersing the iridium oxide powder in a solution of water, isopropanol, and Nafion ionomer. Drop-cast a small aliquot onto a glassy carbon electrode and let it dry.[\[12\]](#)
- Cell Setup: Use a three-electrode cell with the catalyst-coated electrode as the working electrode, a Pt counter electrode, and a reference electrode (e.g., RHE) in an acidic electrolyte (e.g., 0.1 M HClO₄ or 0.5 M H₂SO₄).[\[3\]](#)[\[9\]](#)
- Measurement: De-aerate the electrolyte with N₂ or Ar gas. Scan the potential in a non-faradaic region (e.g., 0.05 to 1.2 V vs. RHE) at various scan rates (e.g., 10-200 mV/s).[\[9\]](#)
- Data Analysis:
 - Amorphous IrO_x: The voltammogram will display broad, symmetric anodic and cathodic peaks associated with the Ir(III) ↔ Ir(IV) + H⁺ + e⁻ redox transition. The integrated charge is much larger than for rutile, reflecting its high pseudocapacitive nature.[\[9\]](#)

- Rutile IrO_2 : The voltammogram will be more rectangular with a much smaller integrated charge, showing primarily capacitive current with only subtle redox features.[9]

Visualization: Characterization Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for identifying iridium oxide form.

Section 4: Performance Implications in Key Applications

The structural and chemical differences between rutile and amorphous IrO_x lead directly to a trade-off in performance, most notably between activity and stability.

Electrocatalysis: The Oxygen Evolution Reaction (OER)

In proton-exchange membrane (PEM) water electrolysis for green hydrogen production, iridium oxide is the state-of-the-art catalyst for the anodic OER due to its stability in harsh acidic conditions.[13][19]

- Amorphous Hydrated IrO_x : Exhibits higher intrinsic OER activity (lower overpotential to achieve a given current density) than rutile IrO_2 . [18][20] This is attributed to its high surface area, the presence of more active sites (defects, CUS), and the participation of more electrophilic oxygen species.[9] However, this high activity comes at the cost of poor stability, as the disordered, hydrated structure is more prone to dissolution during the demanding OER process.[7][14][21]
- Rutile IrO_2 : Shows lower intrinsic OER activity but far superior stability and durability under acidic OER conditions.[7][13] Its robust, crystalline lattice resists dissolution, making it the preferred choice for long-duration industrial electrolyzers where catalyst lifetime is paramount.[21]

The central challenge in the field is to engineer catalysts that combine the high activity of the amorphous phase with the high stability of the rutile phase.

Biomedical Sensing and Neural Interfaces

The properties of amorphous iridium oxide make it exceptionally well-suited for biomedical applications, particularly as a pH sensor and a neural stimulation/recording electrode material. [22][23][24]

- pH Sensing: The mechanism of pH sensing in $\alpha\text{-IrO}_x \cdot n\text{H}_2\text{O}$ is based on proton exchange between the hydrated oxide and the electrolyte, leading to a change in the iridium oxidation state and a corresponding change in the open-circuit potential. Its porous structure and high proton conductivity result in a rapid, super-Nernstian response ($\sim 60\text{-}75$ mV/pH unit), high sensitivity, and good biocompatibility.[22] Rutile IrO_2 is not suitable for this application due to its dense, anhydrous nature which prevents efficient proton exchange.
- Neural Interfaces: The high charge storage capacity (from the $\text{Ir(III)}/\text{Ir(IV)}$ pseudocapacitive reaction) of amorphous IrO_x allows for the safe injection of charge required to stimulate neurons without causing harmful side reactions. Its lower impedance is also beneficial for high-fidelity recording of neural signals.

Comparative Performance in Key Applications

Application	Performance Metric	Rutile IrO ₂	Amorphous Hydrated IrO _x ·nH ₂ O	Rationale
PEM Water Electrolysis (OER)	Activity (Overpotential @ 10 mA/cm ²)	Higher	Lower[18][20]	Higher active site density and favorable electronic structure in amorphous form. [9]
Stability (Lifetime)	High[7][13]	Low[14][21]	Robust crystalline lattice resists dissolution; amorphous structure is more susceptible to degradation.	
Biomedical pH Sensing	pH Sensitivity (mV/pH)	Very Low / Non-responsive	High (Super-Nernstian)[22]	Hydrated, porous structure of amorphous IrO _x facilitates rapid proton exchange, the core sensing mechanism.
Response Time	N/A	Fast	Open structure allows for rapid equilibration with the analyte.	
Neural Stimulation	Charge Injection Capacity	Low	High	High pseudocapacitance from the Ir(III)/Ir(IV) redox couple in amorphous IrO _x

enables safe
charge transfer.

Conclusion

The distinction between rutile and amorphous hydrated iridium oxide is a clear and compelling example of how atomic structure dictates material function. Rutile IrO_2 , with its ordered, anhydrous, and robust crystalline lattice, is the workhorse for applications demanding long-term stability in harsh environments, such as industrial water electrolysis. In contrast, the disordered, hydrated, and porous network of amorphous $\text{IrO}_x \cdot n\text{H}_2\text{O}$ provides a high density of active sites and facile ion transport, making it the superior choice for applications requiring high electrochemical activity and sensitivity, such as electrocatalysis and biomedical sensing.

For scientists and engineers, understanding the synthesis-structure-property relationships detailed in this guide is not merely academic; it is the fundamental basis for rational design. By deliberately selecting a synthesis path, one can tune the form of iridium oxide to meet the specific and often competing demands of the target application, paving the way for innovations in sustainable energy and advanced healthcare diagnostics.

References

- Structure, composition and electrochemical behaviour of amorphous IrO_x ... - ResearchGate. Available at: [\[Link\]](#)
- OER activity comparison of IrO_2 and RuO_2 NPs with other IrO_2 ... - ResearchGate. Available at: [\[Link\]](#)
- Key mechanisms in amorphous iridium oxides for next-generation water electrolysis. (2025). Phys.org. Available at: [\[Link\]](#)
- Experimental Verification of Ir 5d Orbital States and Atomic Structures in Highly Active Amorphous Iridium Oxide Catalysts. (2021). OSTI.gov. Available at: [\[Link\]](#)
- Role of Hydration in Uncovering the OER Activity of Amorphous Iridium Oxide Electrocatalysts. (2025). PMC. Available at: [\[Link\]](#)

- Recent advances in amorphous electrocatalysts for oxygen evolution reaction. (2022). Frontiers in Chemistry. Available at: [\[Link\]](#)
- Iridium Oxide Shell Structure on Rutile Titanium Oxide for Efficient Supported Catalyst for the Oxygen Evolution Reaction - ResearchGate. Available at: [\[Link\]](#)
- The electronic structure of iridium oxide electrodes active in water splitting. (2015). RSC Publishing. Available at: [\[Link\]](#)
- Oxygen 1s X-ray Photoelectron Spectra of Iridium Oxides as a Descriptor of the Amorphous–Rutile Character of the Surface. (2024). PMC. Available at: [\[Link\]](#)
- Synthesis and Activities of Rutile IrO₂ and RuO₂ Nanoparticles for Oxygen Evolution in Acid and Alkaline Solutions. (2012). ACS Publications. Available at: [\[Link\]](#)
- Understanding the Influence of Iridium Oxide Catalyst State on the Performance in Oxygen Evolution Reaction. (2025). ACS Publications. Available at: [\[Link\]](#)
- Iridium Oxide Shell Structure on Rutile Titanium Oxide for Efficient Supported Catalyst for the Oxygen Evolution Reaction. (2025). AIR Unimi. Available at: [\[Link\]](#)
- Lattice Oxygen Exchange in Rutile IrO₂ during the Oxygen Evolution Reaction. (2020). PMC. Available at: [\[Link\]](#)
- Nanostructured Iridium Oxide: State of the Art. (2022). MDPI. Available at: [\[Link\]](#)
- Unraveling the Most Relevant Features for the Design of Iridium Mixed Oxides with High Activity and Durability for the Oxygen Evolution Reaction in Acidic Media. (2023). ACS Publications. Available at: [\[Link\]](#)
- Lattice Oxygen Exchange in Rutile IrO₂ during the Oxygen Evolution Reaction. (2020). ACS Publications. Available at: [\[Link\]](#)
- Predicted Cyclic Voltammetry Simulations on Iridium Oxide Surfaces with Comparisons To Experiment - ResearchGate. Available at: [\[Link\]](#)

- Lithium-Directed Transformation of Amorphous Iridium (Oxy)hydroxides To Produce Active Water Oxidation Catalysts. (2023). Journal of the American Chemical Society. Available at: [\[Link\]](#)
- Fabrication and Characterization of Iridium Oxide pH Microelectrodes Based on Sputter Deposition Method. (2021). MDPI. Available at: [\[Link\]](#)
- Oxygen 1s X-ray Photoelectron Spectra of Iridium Oxides as a Descriptor of the Amorphous–Rutile Character of the Surface. (2024). ACS Publications. Available at: [\[Link\]](#)
- Facile Photochemical Preparation of Amorphous Iridium Oxide Films for Water Oxidation Catalysis - ResearchGate. Available at: [\[Link\]](#)
- Ir-based electrocatalysts with applications in water splitting... - ResearchGate. Available at: [\[Link\]](#)
- (PDF) Characterization and Optimization of Thermally Grown Iridium Oxide and Its Application to pH Sensors - ResearchGate. Available at: [\[Link\]](#)
- Synthesis and Activities of Rutile IrO₂ and RuO₂ Nanoparticles for Oxygen Evolution in Acid and Alkaline Solutions. (2012). PubMed. Available at: [\[Link\]](#)
- Iridium oxide pH sensor for biomedical applications. Case urea-urease in real urine samples. (2013). ScienceDirect. Available at: [\[Link\]](#)
- The X-ray Photoelectron Spectra of Ir, IrO₂ and IrCl₃ Revisited. (2018). ORCA - Online Research @ Cardiff. Available at: [\[Link\]](#)
- Supported Iridium-based Oxygen Evolution Reaction Electrocatalysts - Recent Developments. (2022). PMC. Available at: [\[Link\]](#)
- Iridium Oxide Enabled Sensors Applications. (2021). Xi'an Jiaotong-Liverpool University. Available at: [\[Link\]](#)
- X-ray diffraction patterns for anatase, rutile, and amorphous TiO₂... - ResearchGate. Available at: [\[Link\]](#)

- Iridium-based Catalysts for Electrocatalytic Water Splitting. (2020). OSTI.GOV. Available at: [\[Link\]](#)
- Sol-Gel Deposition of Iridium Oxide for Biomedical Micro-Devices. (2018). MDPI. Available at: [\[Link\]](#)
- Green hydrogen via PEM electrolysis: avoiding iridium supply limitations with Mark Clapp. (2023). Johnson Matthey. Available at: [\[Link\]](#)
- A Study on the Performance of IrOx Electrodes Prepared by Double-titanium Cyclic Voltametric Electrodeposition Mode. (2019). E3S Web of Conferences. Available at: [\[Link\]](#)
- The X-ray diffraction patterns of ruthenium–iridium mixed oxides prepared... - ResearchGate. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. Iridium-based Catalysts for Electrocatalytic Water Splitting \(Journal Article\) | OSTI.GOV \[osti.gov\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [4. Synthesis and Activities of Rutile IrO₂ and RuO₂ Nanoparticles for Oxygen Evolution in Acid and Alkaline Solutions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
- [6. Role of Hydration in Uncovering the OER Activity of Amorphous Iridium Oxide Electrocatalysts - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Lattice Oxygen Exchange in Rutile IrO₂ during the Oxygen Evolution Reaction - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. lightsources.org \[lightsources.org\]](#)

- [9. researchgate.net \[researchgate.net\]](#)
- [10. The electronic structure of iridium oxide electrodes active in water splitting - Physical Chemistry Chemical Physics \(RSC Publishing\) DOI:10.1039/C5CP06997A \[pubs.rsc.org\]](#)
- [11. Oxygen 1s X-ray Photoelectron Spectra of Iridium Oxides as a Descriptor of the Amorphous–Rutile Character of the Surface - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. pubs.acs.org \[pubs.acs.org\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. air.unimi.it \[air.unimi.it\]](#)
- [15. orca.cardiff.ac.uk \[orca.cardiff.ac.uk\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. pubs.acs.org \[pubs.acs.org\]](#)
- [18. osti.gov \[osti.gov\]](#)
- [19. youtube.com \[youtube.com\]](#)
- [20. public-pages-files-2025.frontiersin.org \[public-pages-files-2025.frontiersin.org\]](#)
- [21. pubs.acs.org \[pubs.acs.org\]](#)
- [22. mdpi.com \[mdpi.com\]](#)
- [23. Iridium oxide pH sensor for biomedical applications. Case urea-urease in real urine samples - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [24. Iridium Oxide Enabled Sensors Applications - Xi'an Jiaotong-Liverpool University \[scholar.xjtlu.edu.cn\]](#)
- To cite this document: BenchChem. [difference between rutile and amorphous hydrated iridium oxide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13145237/docs#difference-between-rutile-and-amorphous-hydrated-iridium-oxide\]](https://www.benchchem.com/product/b13145237/docs#difference-between-rutile-and-amorphous-hydrated-iridium-oxide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)